

An In-depth Technical Guide to Methyl 2-methylthiazole-5-carboxylate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Methyl 2-methylthiazole-5-carboxylate

Cat. No.: B1321803

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 2-methylthiazole-5-carboxylate is a heterocyclic compound featuring a thiazole ring, a five-membered aromatic ring containing both sulfur and nitrogen atoms.[1] This structure is a key building block in the synthesis of a wide range of biologically active molecules.[2] The presence of the methyl group at the 2-position and the methyl carboxylate group at the 5-position provides distinct chemical reactivity and allows for diverse functionalization, making it a valuable intermediate in medicinal chemistry and materials science. Thiazole derivatives are known to exhibit a broad spectrum of pharmacological activities, including antimicrobial, anti-inflammatory, and anticancer properties.[3][4] This guide provides a comprehensive overview of the fundamental properties of **Methyl 2-methylthiazole-5-carboxylate**, including its physicochemical characteristics, synthesis, spectroscopic profile, chemical reactivity, and potential applications, to support its use in research and development.

Physicochemical Properties

The physicochemical properties of **Methyl 2-methylthiazole-5-carboxylate** are crucial for its handling, formulation, and application. While experimental data for some properties are not readily available, computed values provide a reliable estimation.

Table 1: Physicochemical Properties of **Methyl 2-methylthiazole-5-carboxylate**

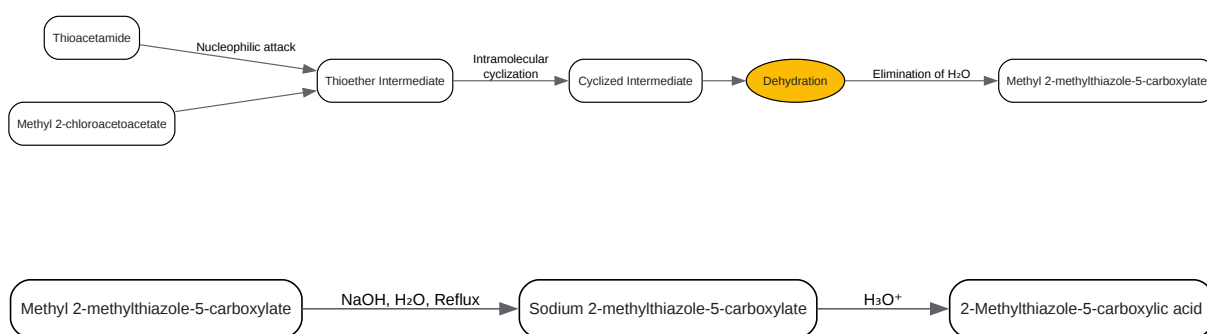
Property	Value	Source
Molecular Formula	C ₆ H ₇ NO ₂ S	[1][5]
Molecular Weight	157.19 g/mol	[1][5]
CAS Number	53233-90-2	[1][5]
Appearance	White to almost white crystalline powder (based on 2-methylthiazole-5-carboxylic acid)	[2]
Melting Point	Data not available. For comparison, 2-methylthiazole-5-carboxylic acid has a melting point of 209 - 213 °C.[2]	
Boiling Point	Data not available. For comparison, Methyl 2-aminothiazole-5-carboxylate has a boiling point of 298.7±13.0 °C at 760 mmHg.	
Density	Data not available. For comparison, Methyl 2-aminothiazole-5-carboxylate has a density of 1.4±0.1 g/cm ³ .	
Solubility	Soluble in organic solvents.	
XLogP3	1.5	[5]
Topological Polar Surface Area	67.4 Å ²	[5]

Synthesis and Manufacturing

The synthesis of **Methyl 2-methylthiazole-5-carboxylate** can be achieved through several synthetic routes, with the Hantzsch thiazole synthesis being a classic and adaptable method.[6] This method involves the condensation of a thioamide with an α-halocarbonyl compound.

Hantzsch Thiazole Synthesis: A Mechanistic Overview

The causality behind the Hantzsch synthesis lies in the nucleophilic character of the sulfur atom in the thioamide and the electrophilic nature of the α -halocarbonyl. The reaction proceeds through a sequence of nucleophilic attack, cyclization, and dehydration to form the aromatic thiazole ring. The choice of reactants and conditions can be tailored to optimize the yield and purity of the desired product.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. Buy Methyl 2-methylthiazole-5-carboxylate | 53233-90-2 [smolecule.com]
2. chemimpex.com [chemimpex.com]
3. researchgate.net [researchgate.net]
4. mdpi.com [mdpi.com]
5. Methyl 2-methyl-1,3-thiazole-5-carboxylate | C₆H₇NO₂S | CID 21427465 - PubChem [pubchem.ncbi.nlm.nih.gov]
6. Synthesis and Biological Evaluation of New Substituted Hantzsch Thiazole Derivatives from Environmentally Benign One-Pot Synthesis Using Silica Supported Tungstosilicic Acid

as Reusable Catalyst - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [An In-depth Technical Guide to Methyl 2-methylthiazole-5-carboxylate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1321803#methyl-2-methylthiazole-5-carboxylate-basic-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com